

# Proper Disposal Procedures: 2-Hydroxyhexanedioic Acid, Sodium Salt

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## Compound of Interest

**Compound Name:** 2-Hydroxyhexanedioic acid,  
sodium salt

**Cat. No.:** B7981418

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## Substance Identity:

- Chemical Name: **2-Hydroxyhexanedioic acid, sodium salt** (likely Disodium 2-hydroxyhexanedioate)
- Parent Acid CAS: 18294-85-4 (2-Hydroxyadipic acid)[1][2][3]
- Chemical Family: Dicarboxylic acid salts / Organic acid salts
- Physical State: White crystalline solid (hygroscopic)
- Solubility: Highly soluble in water

## Part 1: Executive Safety & Hazard Assessment

Before initiating disposal, you must understand the material's behavior. While the sodium salt form is generally less corrosive than the free acid, it must be treated as a chemical irritant.

Parameter	Characteristic	Operational Implication
pH (Aqueous)	~6.5 – 8.5 (Neutral to slightly basic)	Unlike the free acid (pH ~3), the salt does not usually require neutralization before collection, but pH should be verified.
Reactivity	Stable; Incompatible with strong oxidizers	Segregate from nitrates, perchlorates, and permanganates in waste storage.
Toxicity	Irritant (Skin/Eye/Respiratory)	Do not inhale dust. Standard PPE is non-negotiable.
Environmental	Potential organic load (BOD/COD)	Do not flush down drains without explicit approval from local wastewater authorities.

## Part 2: Personal Protective Equipment (PPE) Matrix

Trustworthiness Check: Always inspect PPE for physical integrity before handling waste.

- Respiratory: NIOSH-approved N95 particulate respirator (for solids/dust) or half-mask respirator with organic vapor/acid gas cartridges if mixed with solvents.
- Ocular: Chemical splash goggles (ANSI Z87.1 compliant). Face shield recommended for large liquid transfers.
- Dermal: Nitrile gloves (minimum thickness 0.11 mm). Double-gloving recommended during spill cleanup. Lab coat with closed cuffs.

## Part 3: Disposal Workflows & Protocols

### Workflow A: Solid Waste Disposal (Excess or Expired Reagent)

Use this protocol for pure solids or solid spills.

- Segregation: Isolate the container. Do not mix with biohazardous waste or sharps.
- Labeling: Attach a hazardous waste tag.
  - Constituents: **"2-Hydroxyhexanedioic acid, sodium salt"**
  - Hazard Checkbox: "Irritant"
- Packaging: Transfer to a wide-mouth high-density polyethylene (HDPE) container. Glass is acceptable but poses a breakage risk.
- Disposal Path: Route to High-Temperature Incineration.
  - Why? Incineration ensures complete destruction of the organic carbon skeleton, preventing environmental accumulation.

## Workflow B: Liquid/Aqueous Waste Disposal

Use this protocol for experimental byproducts or dissolved solutions.

- Characterization: Check the pH of the solution using a calibrated pH meter or universal indicator strips.
  - Target: pH 5 – 9.
  - Action: If outside this range, adjust slowly with dilute Hydrochloric Acid (HCl) or Sodium Hydroxide (NaOH) to prevent exothermic splashing.
- Solvent Check: Ensure the solution contains no organic solvents (e.g., methanol, acetonitrile).
  - If solvents are present:<sup>[4][5]</sup> Dispose of as Mixed Organic/Aqueous Waste (Halogenated or Non-Halogenated depending on co-solvents).
  - If purely aqueous: Collect in an "Aqueous Organic Salt" waste stream.
- Container: Use HDPE carboys (e.g., Nalgene). Leave 10% headspace to prevent over-pressurization due to thermal expansion.

## Workflow C: Spill Cleanup Response

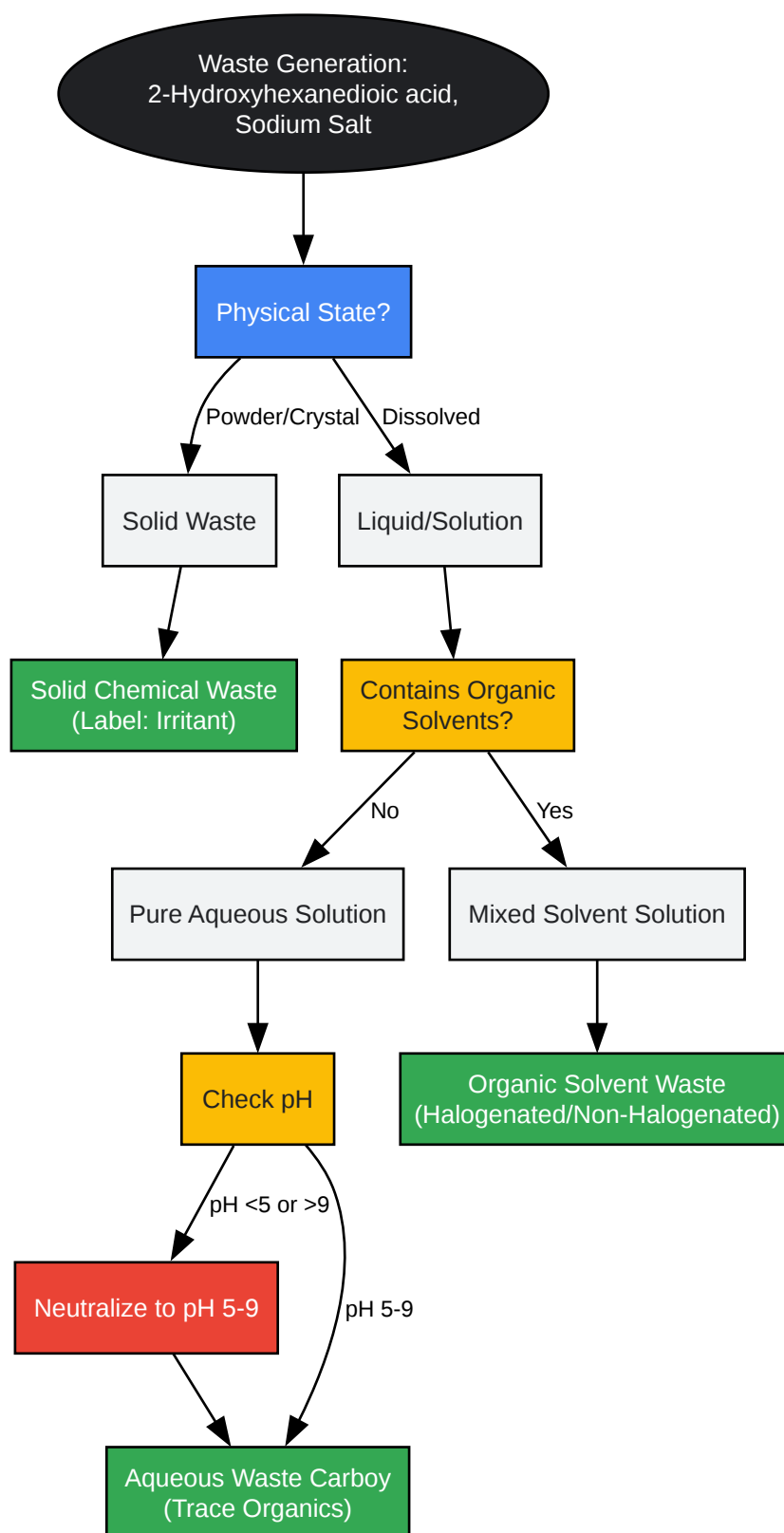
### Immediate Action Protocol

- Isolate: Demarcate the area.
- Protect: Don full PPE (Goggles, Gloves, N95).
- Contain:
  - Solid Spill: Cover with a dust suppressant (moistened paper towel) to prevent aerosolization. Sweep gently into a dustpan.
  - Liquid Spill: Surround with absorbent booms. Cover with vermiculite or clay-based absorbent.[6]
- Clean: Wash the area with water and soap.[7][8][9] Collect all wash water as chemical waste.

## Part 4: Visualized Decision Logic

### Disposal Decision Tree

The following diagram illustrates the logical flow for determining the correct waste stream.

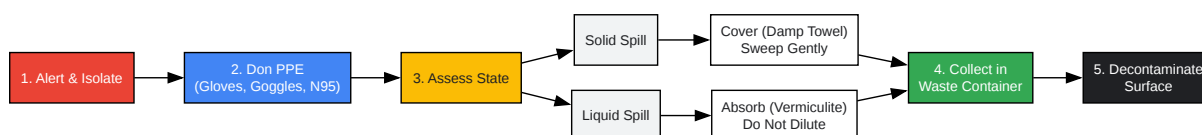


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Caption: Logical decision tree for categorizing waste streams based on physical state and solvent content.

## Spill Response Workflow

The following diagram details the sequence of actions for a laboratory spill.



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Caption: Step-by-step spill response protocol ensuring containment and personnel safety.

## Part 5: Regulatory Compliance & Scientific Rationale

### Why Incineration?

While 2-Hydroxyhexanedioic acid is a metabolite found in biological systems (associated with fatty acid oxidation disorders), synthetic quantities in the lab should be treated as industrial chemical waste.

- **Scientific Rationale:** Dicarboxylic acids and their salts can contribute significantly to Chemical Oxygen Demand (COD) in waterways. Incineration is the preferred method to prevent organic loading of local water treatment facilities.
- **RCRA Status:** This compound is generally not listed as a P-list (acutely hazardous) or U-list (toxic) waste under US EPA regulations (40 CFR 261.33). However, the "Best Management Practice" (BMP) is to manage it as Non-Regulated Chemical Waste sent for fuel blending or incineration.

### Self-Validating Protocol

To ensure your disposal method is working:

- The pH Test: Always verify pH before adding to a communal aqueous waste drum. This prevents unexpected gas evolution or precipitation.
- The Compatibility Check: Never mix this salt with heavy metal wastes (e.g., silver, lead) as insoluble salts may precipitate, creating a difficult-to-clean sludge.

## References

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- University of Washington EH&S. (n.d.). Organic Acid Standard Operating Procedure. Retrieved from [[Link](#)]

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